

Essential Guide to the Proper Disposal of IAXO-102

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IAXO-102

Cat. No.: B1263033

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For researchers, scientists, and drug development professionals handling **IAXO-102**, ensuring its proper disposal is a critical component of laboratory safety and regulatory compliance. This guide provides a comprehensive overview of the necessary procedures, drawing from available safety data to ensure the safe management of this chemical compound.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to be fully aware of the hazards associated with **IAXO-102**. The Safety Data Sheet (SDS) classifies **IAXO-102** as a substance that is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.^[1] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE) is the first line of defense. Always wear appropriate chemical safety goggles or a face shield, chemically resistant gloves such as nitrile rubber, and a lab coat.^[1] When handling the compound in its solid form or in any way that might generate dust, a certified respirator should be used to prevent inhalation.^[1] Following any handling activities, it is crucial to wash hands thoroughly.^[1]

Quantitative Hazard Data Summary

To facilitate a clear understanding of the risks, the following table summarizes the hazard classifications for **IAXO-102**.

Hazard Classification	GHS Hazard Statement	Key Precautionary Measures
Acute Toxicity - Oral, Category 4	H302: Harmful if swallowed	Do not eat, drink or smoke when using this product. If swallowed, call a poison center or doctor. Rinse mouth.
Skin Irritation, Category 2	H315: Causes skin irritation	Wash skin thoroughly after handling. Wear protective gloves. If on skin, wash with plenty of water.
Eye Irritation, Category 2A	H319: Causes serious eye irritation	Wear eye protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific Target Organ Toxicity — Single Exposure, Category 3	H335: May cause respiratory irritation	Avoid breathing dust. Use only outdoors or in a well-ventilated area. If inhaled, remove person to fresh air.
Data sourced from the IAXO-102 Safety Data Sheet. [1]		

Step-by-Step Disposal Workflow

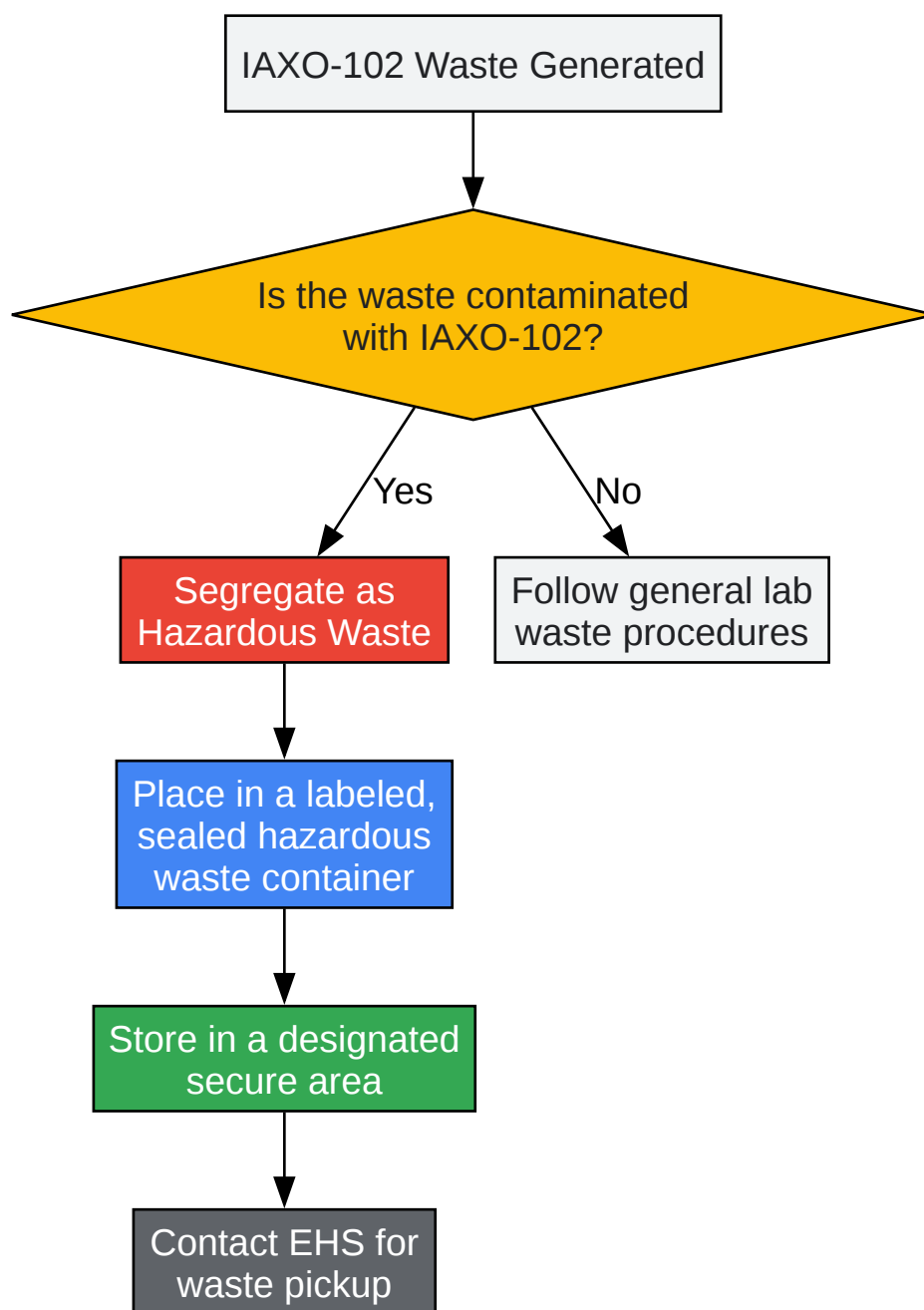
The proper disposal of **IA XO-102** and any materials contaminated with it must be managed as hazardous waste. Under no circumstances should this chemical or its solutions be disposed of down the drain.

- **Waste Segregation:** All materials that have come into contact with **IA XO-102**, including unused product, contaminated labware (e.g., pipette tips, tubes), and personal protective equipment, must be segregated from non-hazardous waste.
- **Containerization:** Use only designated, leak-proof, and chemically compatible containers for collecting **IA XO-102** waste.

- **Labeling:** All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**IAXO-102**," its CAS number (1115270-63-7), and a clear indication of the associated hazards (e.g., "Harmful," "Irritant").
- **Storage:** Store sealed hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials, until they can be collected by your institution's Environmental Health and Safety (EHS) department.
- **Collection:** Contact your institution's EHS department to arrange for the pickup and final disposal of the hazardous waste in accordance with all local, state, and federal regulations.

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **IAXO-102** waste.



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Caption: Decision workflow for **IA XO-102** waste disposal.

By adhering to these detailed procedures, laboratory personnel can effectively manage the risks associated with **IA XO-102** and ensure its safe and compliant disposal, thereby fostering a secure research environment.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of IAXO-102]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1263033#iaxo-102-proper-disposal-procedures>]

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